

Application Notes and Protocols for AR Degradar-1 In Vitro Assay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AR Degradar-1

Cat. No.: B15621550

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Introduction

AR Degradar-1, also known as Compound ML 2-9, is a novel monovalent molecular glue degrader of the Androgen Receptor (AR).[1] Unlike traditional inhibitors that merely block the function of AR, **AR Degradar-1** facilitates its ubiquitination and subsequent degradation by the proteasome. This is achieved by inducing proximity between AR and the DCAF16 E3 ubiquitin ligase, leading to the selective destruction of the AR protein.[1][2][3] These application notes provide detailed protocols for in vitro assays to characterize the activity of **AR Degradar-1**, including its ability to induce AR degradation, its effect on cell viability, and its mechanism of action.

Mechanism of Action

AR Degradar-1 functions as a molecular glue, a type of small molecule that induces a novel protein-protein interaction. It brings the Androgen Receptor into close proximity with DCAF16, a substrate receptor of the CUL4-DDB1 E3 ubiquitin ligase complex. This induced proximity facilitates the transfer of ubiquitin from the E2 conjugating enzyme to AR, leading to its polyubiquitination and subsequent recognition and degradation by the 26S proteasome. This

targeted degradation of AR effectively removes the protein from the cell, thereby abrogating its signaling functions.

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- To cite this document: BenchChem. [Application Notes and Protocols for AR Degradar-1 In Vitro Assay]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15621550/docs#application-notes-and-protocols-for-ar-degrader-1-in-vitro-assay\]](https://www.benchchem.com/product/b15621550/docs#application-notes-and-protocols-for-ar-degrader-1-in-vitro-assay)

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